

Protocol for purification of Hortensin from red mountain spinach seeds.

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Compound of Interest

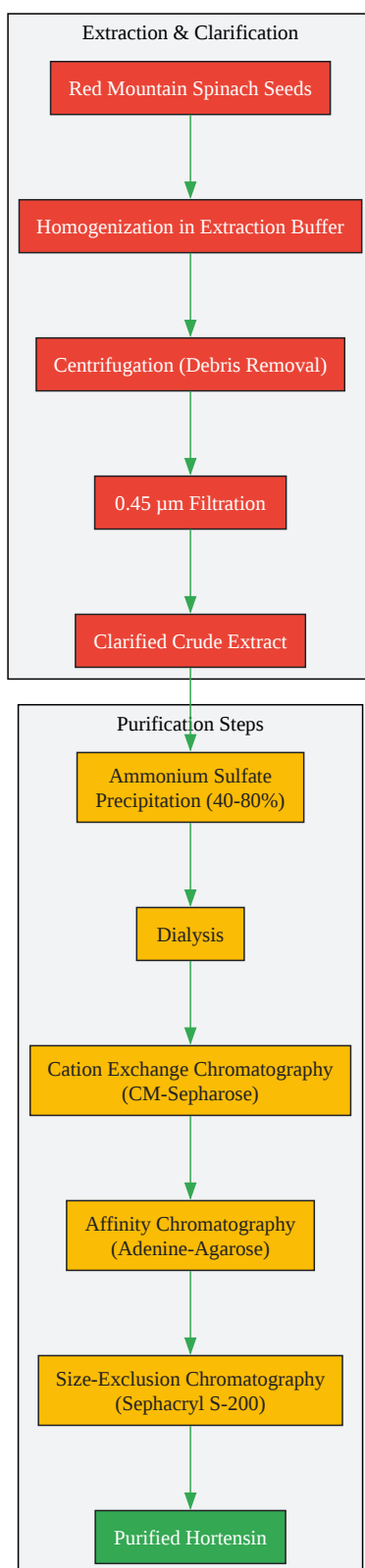
Compound Name: *Hortensin*

Cat. No.: *B043526*

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Purification Strategy Overview

The purification of **Hortensin** is achieved through a sequential process designed to isolate the protein based on its unique physicochemical properties. The workflow begins with the preparation of a crude protein extract from the seeds, followed by clarification. The protein is then concentrated using ammonium sulfate precipitation. Further purification is accomplished through a series of column chromatography steps: cation exchange, affinity, and finally, size-exclusion chromatography to yield a highly pure and active protein.[6][7][8]



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